

4-Pyridazinemethanamine hydrochloride molecular weight and formula

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Compound of Interest

Compound Name:	4-Pyridazinemethanamine hydrochloride
Cat. No.:	B580979

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In-Depth Technical Guide: 4-Pyridazinemethanamine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physicochemical properties of **4-Pyridazinemethanamine hydrochloride**, a heterocyclic organic compound of interest in medicinal chemistry and drug discovery.

Core Molecular Data

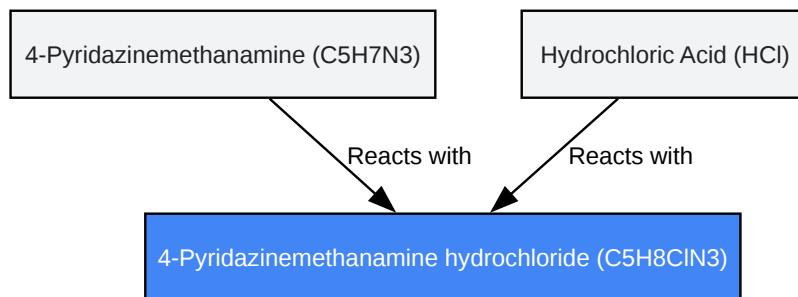
The fundamental molecular characteristics of **4-Pyridazinemethanamine hydrochloride** are summarized in the table below. This data is essential for a range of applications, from experimental design to computational modeling.

Identifier	Value
Chemical Name	4-Pyridazinemethanamine hydrochloride
CAS Number	1351479-13-4
Molecular Formula	C5H8CIN3 ^{[1][2][3][4]}
Molecular Weight	145.59 g/mol ^{[1][3][4]}
Canonical SMILES	C1=CN=NC=C1CN.CI

Molecular Structure and Composition

4-Pyridazinemethanamine hydrochloride is composed of a pyridazine ring substituted with a methanamine group, and it is salified with hydrochloric acid. The structural formula provides insight into its chemical reactivity and potential interactions.

Logical Relationship of 4-Pyridazinemethanamine Hydrochloride Components



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Caption: Molecular components of **4-Pyridazinemethanamine hydrochloride**.

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References

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